

Application Notes and Protocols for Angiotensinogen Fragment 1-14

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Compound of Interest

Compound Name: Angiotensinogen fragment 11-14

Cat. No.: B021799

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Introduction: Unveiling the Role of Angiotensinogen Fragment 1-14 in Renin-Angiotensin System Research

The Renin-Angiotensin System (RAS) is a critical hormonal cascade that plays a pivotal role in the regulation of blood pressure, fluid and electrolyte balance, and cardiovascular homeostasis. [1] Dysregulation of the RAS is a key contributor to the pathophysiology of hypertension, heart failure, and kidney disease. [2] At the apex of this system lies angiotensinogen, the sole precursor for all angiotensin peptides. [1] The enzymatic cleavage of the N-terminal portion of angiotensinogen by renin is the rate-limiting step in the generation of these bioactive peptides. [1]

Angiotensinogen fragment 1-14 (human sequence: Asp-Arg-Val-Tyr-Ile-His-Pro-Phe-His-Leu-Val-Ile-His-Asn), also denoted as ANG-(1-14), is a synthetic tetradecapeptide that represents the first 14 amino acids of the N-terminus of human angiotensinogen. This fragment serves as a crucial tool for researchers, acting as a substrate for renin to initiate the angiotensin peptide cascade. Its primary application lies in the in vitro and ex vivo characterization of renin activity and the study of angiotensin metabolism. By providing a defined starting point, ANG-(1-14) allows for the precise investigation of the enzymatic pathways leading to the formation of various angiotensin peptides, including Angiotensin I (Ang I), Angiotensin II (Ang II), and Angiotensin-(1-7). These peptides exert their effects through distinct receptor-mediated

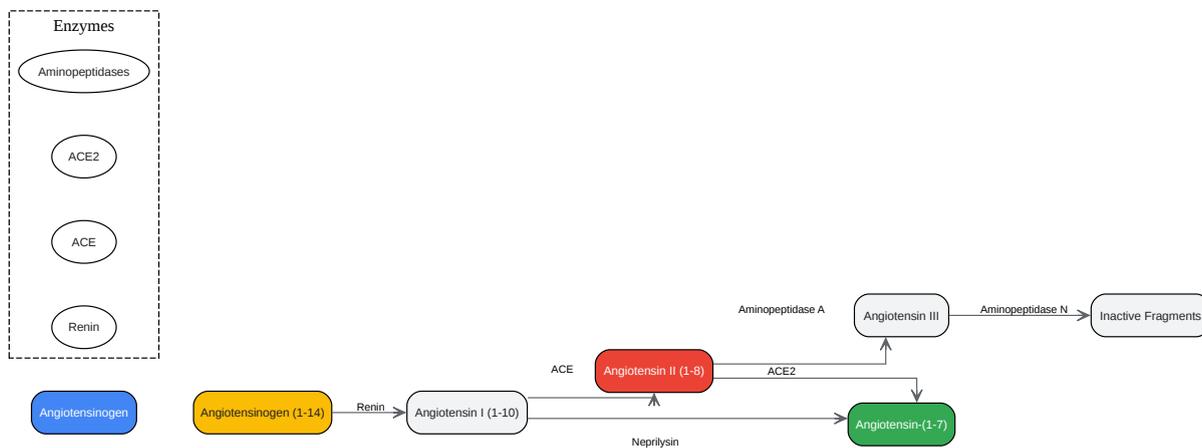
signaling pathways, making the study of their generation and downstream effects paramount for understanding cardiovascular health and disease.

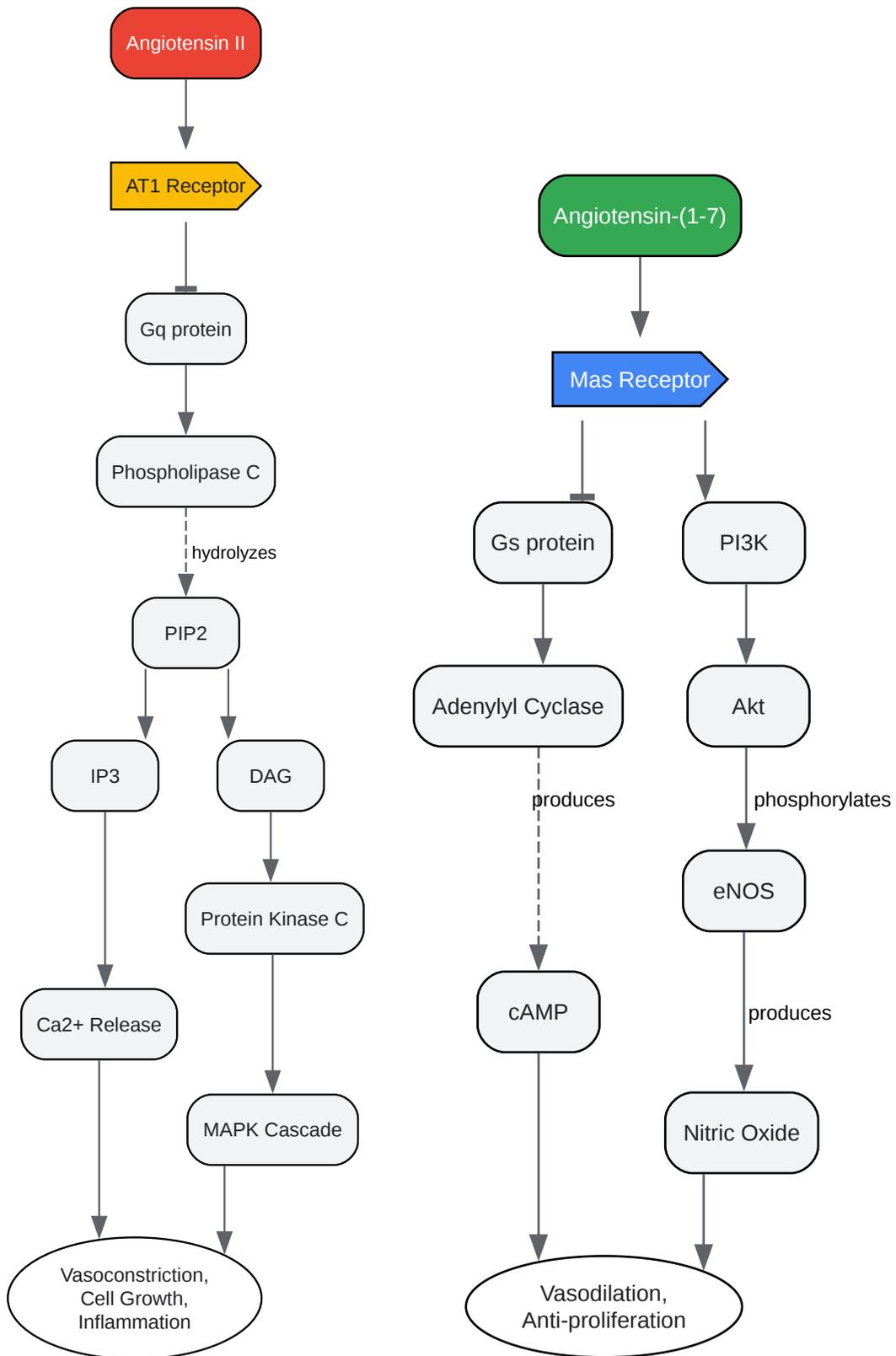
This comprehensive guide provides detailed protocols for the application of Angiotensinogen fragment 1-14 in key experimental settings, offering insights into the rationale behind procedural steps and ensuring the generation of robust and reproducible data.

I. The Renin-Angiotensin System: A Cascade of Bioactive Peptides

The classical understanding of the RAS begins with the cleavage of angiotensinogen by renin to produce the decapeptide Angiotensin I.[3] Angiotensin-Converting Enzyme (ACE) then converts Ang I to the octapeptide Angiotensin II, the primary effector of the classical RAS.[3] Ang II mediates its potent vasoconstrictor and aldosterone-stimulating effects primarily through the Angiotensin II Type 1 Receptor (AT1R).[2] However, the RAS is now appreciated to be far more complex, with an alternative or "protective" arm.[2] This arm involves the enzyme ACE2, which can cleave Ang II to form the heptapeptide Angiotensin-(1-7).[4] Ang-(1-7) typically opposes the actions of Ang II by binding to the Mas receptor, leading to vasodilation and anti-proliferative effects.[4]

Visualizing the Renin-Angiotensin System Cascade





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- To cite this document: BenchChem. [Application Notes and Protocols for Angiotensinogen Fragment 1-14]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021799#experimental-protocols-using-angiotensinogen-fragment-11-14]

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